

Application Notes and Protocols for Cloning and Expressing ZMYND19 in Mammalian Cells

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Compound of Interest

Compound Name: *Zndm19*

Cat. No.: *B398368*

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Introduction

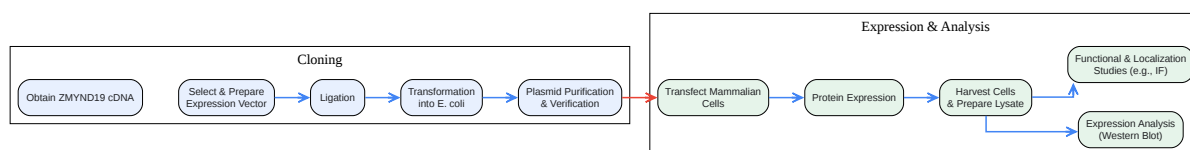
ZMYND19 (Zinc Finger MYND-Type Containing 19), also known as MIZIP, is a protein that has garnered interest for its role in crucial cellular signaling pathways. It was initially identified through its interaction with the melanin-concentrating hormone receptor 1 (MCHR1) and has since been implicated in the regulation of microtubule dynamics through its association with tubulin.^[1] More recently, ZMYND19 has been identified as a key negative regulator of the mTORC1 signaling pathway, a central controller of cell growth and metabolism.^{[2][3]} In this capacity, ZMYND19, in concert with MKLN1, localizes to the lysosomal membrane to inhibit mTORC1 activation.^{[2][4]} Dysregulation of ZMYND19 has been associated with certain cancers, highlighting its potential as a therapeutic target. These application notes provide a comprehensive guide to the cloning and expression of ZMYND19 in mammalian cells for further functional studies and drug discovery efforts.

Key Features of ZMYND19

Property	Description
Full Name	Zinc Finger MYND-Type Containing 19
Aliases	MIZIP, MCH-R1-Interacting Zinc Finger Protein
Molecular Mass	Approximately 26.4 kDa (human)[5]
Protein Domains	Contains a MYND (Myeloid, Nervy, DEAF-1) type zinc finger domain, which is crucial for protein-protein interactions.[6]
Subcellular Localization	Primarily localized to the cytoplasm, with translocation to the plasma membrane upon MCHR1 interaction. Also found in the Golgi apparatus and vesicles.[1][7]
Known Interaction Partners	MCHR1, alpha-tubulin, beta-tubulin, MKLN1, Raptor, RagA/C.[8]
Function	Negative regulator of the mTORC1 signaling pathway.[2][3] May link MCHR1 signaling to microtubule dynamics.[1]

Experimental Workflow Overview

The following diagram outlines the general workflow for cloning and expressing ZMYND19 in mammalian cells.

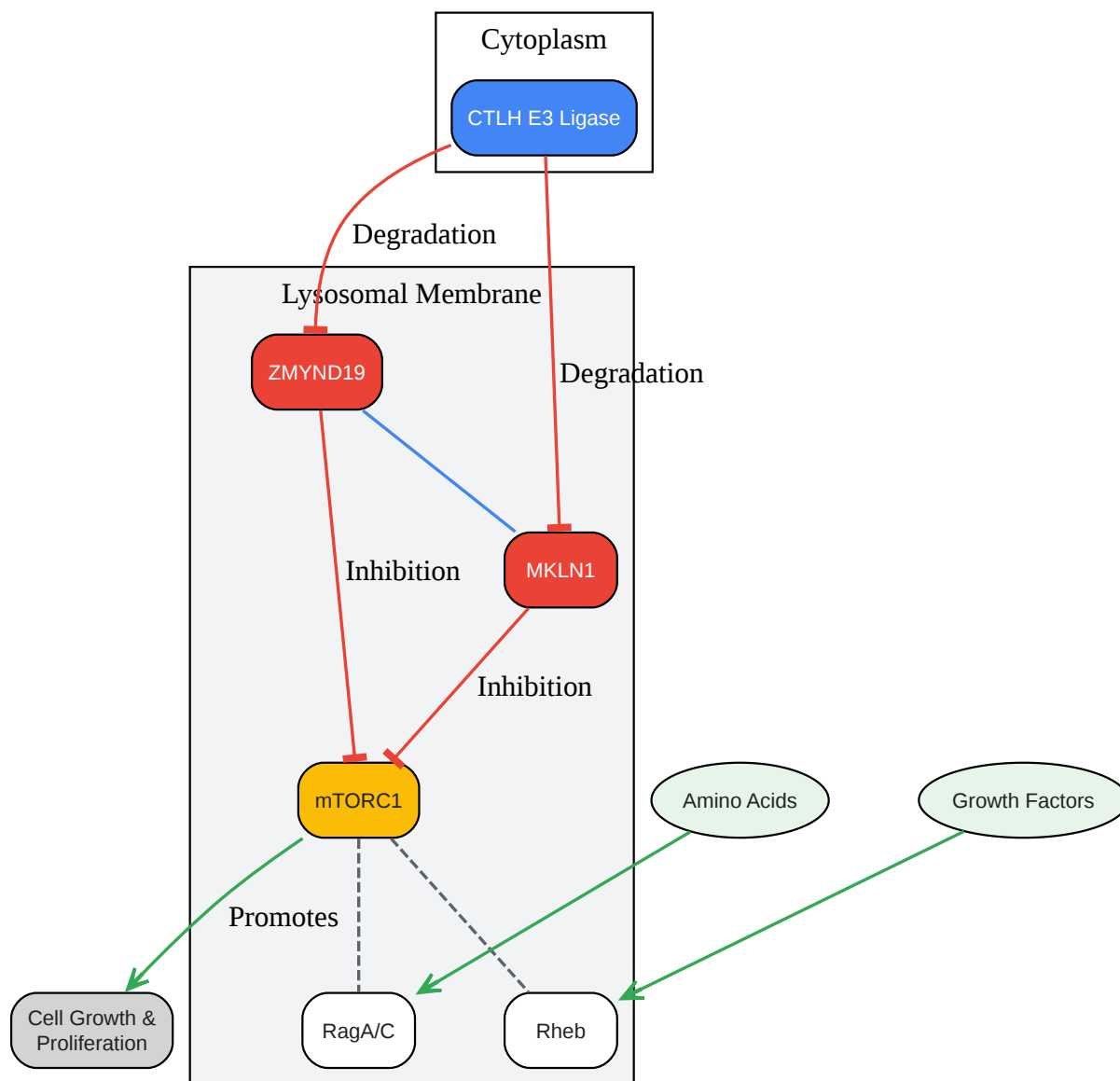


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Caption: General workflow for ZMYND19 cloning and expression.

Signaling Pathway of ZMYND19 in mTORC1 Regulation

ZMYND19 plays a crucial role in the negative regulation of the mTORC1 pathway at the lysosomal surface.



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